

Application Notes for TCRS-417: A Guide to Dissolution and Storage

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Compound of Interest

Compound Name: TCRS-417

Cat. No.: B13840763

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For Researchers, Scientists, and Drug Development Professionals

TCRS-417 is a potent small-molecule inhibitor of Pre-B-cell leukemia homeobox 1 (PBX1).^{[1][2]} It functions by directly interfering with the binding of PBX1 to its DNA target sequences, thereby modulating the transcription of downstream genes.^{[1][2]} This inhibitory action makes **TCRS-417** a valuable tool for investigating the roles of PBX1 in various biological processes, including cancer cell proliferation and stemness.^[1] This document provides detailed protocols for the proper dissolution and storage of **TCRS-417** to ensure its stability and efficacy in research applications.

Summary of Physicochemical and Storage Data

For ease of reference, the key quantitative data for **TCRS-417** is summarized in the table below. Adherence to these guidelines is critical for maintaining the integrity of the compound.

Parameter	Value	Source
CAS Number	2032123-28-5	[1][2][3][4]
Molecular Weight	446.43 g/mol	[2][3][4]
Appearance	Solid	[3]
Purity	≥98%	[1][3]
Solubility	10 mM in DMSO	[1][2]
Storage of Solid	Sealed, dry at 2-8°C	[3]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of TCRS-417 in DMSO

This protocol details the steps for reconstituting solid **TCRS-417** to create a 10 mM stock solution.

Materials:

- **TCRS-417** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Acclimatization:** Before opening, allow the vial of solid **TCRS-417** to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture, which could affect the stability of the compound.
- **Calculation of Required DMSO Volume:** To prepare a 10 mM stock solution, use the following formula to calculate the volume of DMSO needed:

$$\text{Volume } (\mu\text{L}) = (\text{Mass of TCRS-417 (mg)} / 446.43 \text{ g/mol}) * 100,000$$

- **Reconstitution:** Carefully add the calculated volume of anhydrous DMSO to the vial containing the solid **TCRS-417**.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (to no more than 37°C) and sonication in a water bath can be used to aid dissolution if necessary.
- **Aliquoting:** To minimize freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile polypropylene tubes. The aliquot volume will depend on the requirements of your specific experiments.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Clearly label each aliquot with the compound name, concentration, and date of preparation.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM stock solution to prepare working concentrations for use in cell culture experiments.

Materials:

- 10 mM **TCRS-417** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

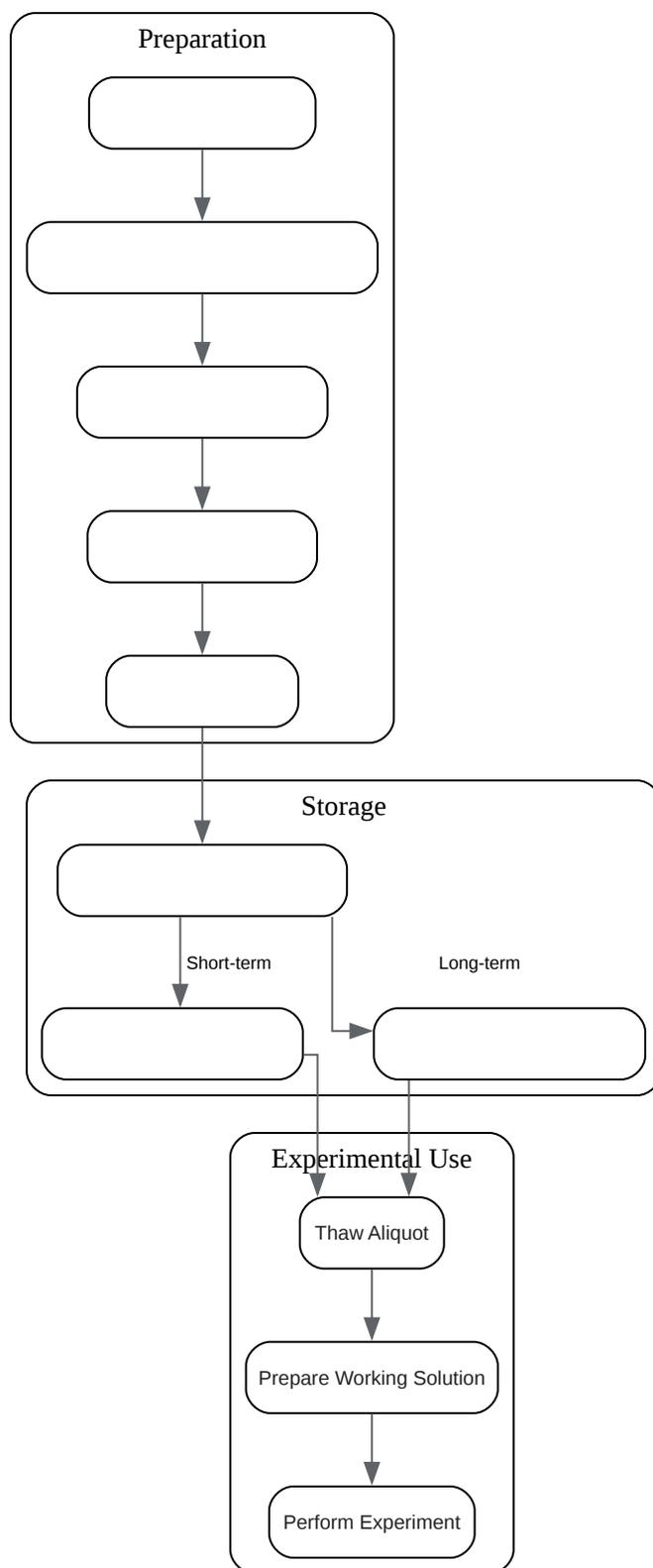
- Sterile microcentrifuge tubes or culture plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM **TCRS-417** stock solution at room temperature.
- Serial Dilution (if necessary): For preparing a range of concentrations, perform serial dilutions of the stock solution in fresh, sterile cell culture medium.
- Final Dilution: Dilute the stock solution or the intermediate dilutions into the final volume of cell culture medium to achieve the desired working concentration. Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.
- Application to Cells: Add the prepared working solutions of **TCRS-417** to your cell cultures and proceed with your experimental protocol.

Visualizations

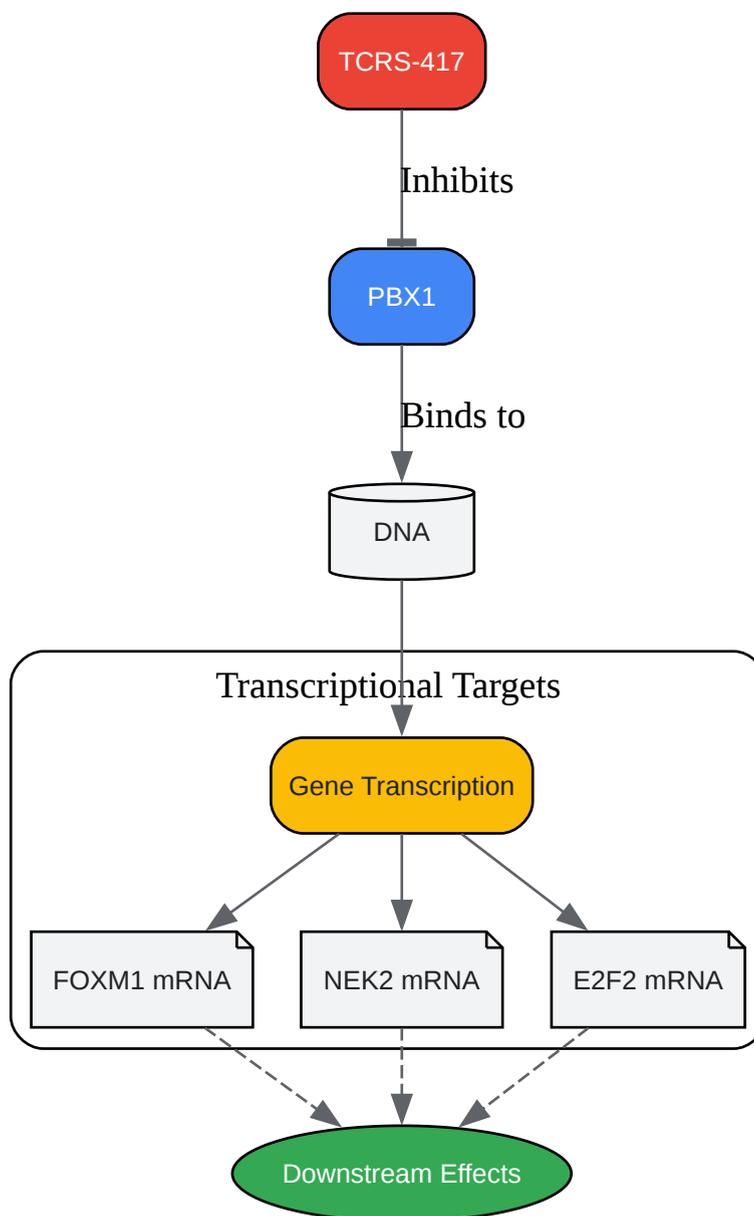
Experimental Workflow for TCRS-417 Dissolution and Storage



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Caption: Workflow for **TCRS-417** preparation and storage.

Signaling Pathway of TCRS-417 Action



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Caption: **TCRS-417** inhibits PBX1-DNA binding.

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